

Fluorescein O-methacrylate molecular weight and formula

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Compound of Interest

Compound Name: *Fluorescein O-methacrylate*

Cat. No.: *B1598631*

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In-depth Technical Guide: Fluorescein O-methacrylate

This guide provides core technical data on **Fluorescein O-methacrylate**, a fluorescent monomer widely utilized by researchers, scientists, and drug development professionals. Its pH sensitivity and biocompatibility make it a valuable tool in the development of novel diagnostic and imaging agents.

Physicochemical Properties

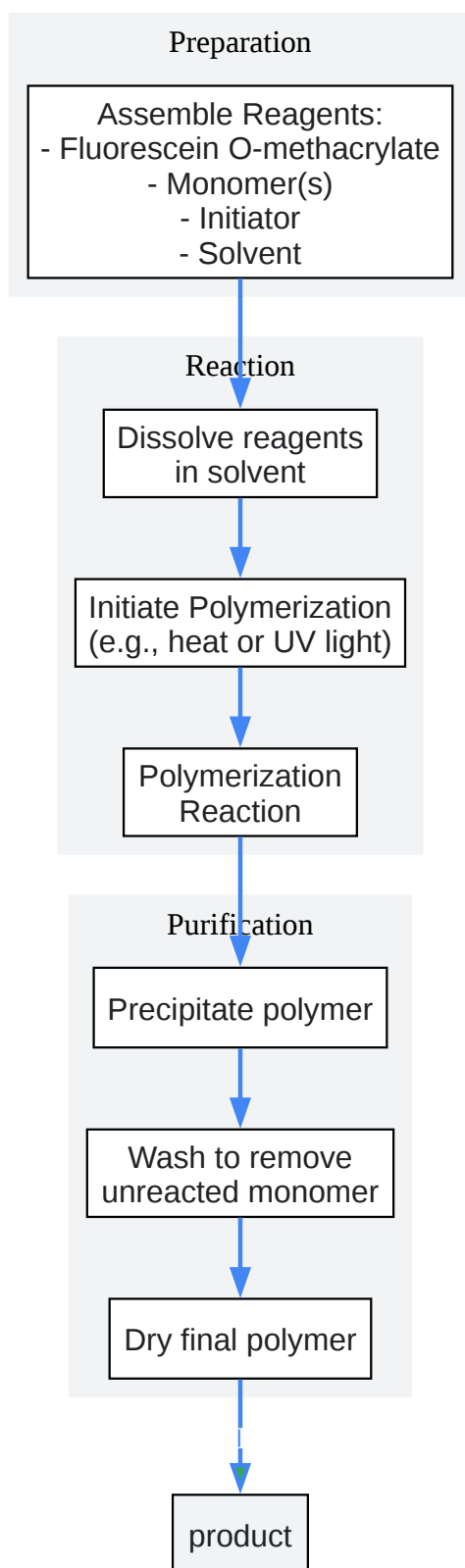
Fluorescein O-methacrylate is a derivative of the highly fluorescent dye, fluorescein, and contains a methacrylate group, which allows it to be incorporated into polymers. This key feature enables the creation of fluorescent materials for a variety of applications.

Below is a summary of its fundamental molecular and physical properties.

Property	Value	Source
Molecular Formula	C24H16O6	[1][2][3][4][5]
Molecular Weight	400.38 g/mol	[2][3][4][5]
Alternate Molecular Weight	400.4 g/mol	[1]
CAS Number	480439-15-4	[1][3][4]
Appearance	Solid	[6]
Melting Point	227-232 °C	[5][6]
Excitation Maximum (λ_{max})	490 nm	[2][7]
Emission Maximum	520 nm	[2][7]

Experimental Workflow: Polymerization

The presence of the methacrylate group allows for the straightforward incorporation of **Fluorescein O-methacrylate** into polymer chains via polymerization reactions. This is a fundamental experimental procedure for creating fluorescently labeled materials. A generalized workflow for such a process is outlined below.



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A generalized workflow for the synthesis of a fluorescent polymer.

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References

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